

A Comprehensive Technical Guide to the Physical Properties of Sodium Formate Crystals

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Compound of Interest

Compound Name: *sodium;formic acid*

CAS No.: *71029-85-1*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of sodium formate crystals. The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, detailed experimental methodologies, and logical process visualization.

Core Physical Properties

Sodium formate (HCOONa) is the sodium salt of formic acid. It typically appears as white, deliquescent granules or a crystalline powder.^{[1][2]} This hygroscopic nature means it readily absorbs moisture from the atmosphere, a critical consideration for storage and handling.^{[3][4]}

Quantitative Data Summary

The key physical properties of sodium formate crystals are summarized in the tables below for easy reference and comparison.

Table 1: General Physical Properties of Sodium Formate

Property	Value	Source(s)
Molar Mass	68.007 g/mol	[1]
Appearance	White, deliquescent granules or crystalline powder	[1][5][2]
Density	1.92 g/cm ³ (at 20 °C)	[1][6]
Melting Point	253 °C (487 °F; 526 K)	[1][6]
Boiling Point	Decomposes upon further heating	[1][5][2]
Crystal Structure	Monoclinic	[1][2][7]
Lattice Parameters	a = 6.19 Å, b = 6.72 Å, c = 6.49 Å, β = 121.7°	[1]

Table 2: Solubility of Sodium Formate in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)	Source(s)
0	43.82 - 43.9	[5]
10	62.5	[5][8]
20	81.2 - 97.2	
25	~97.3	
30	102	
40	108	
60	122	[9]
80	138	
90	147	
100	160	

Table 3: Solubility of Sodium Formate in Other Solvents

Solvent	Solubility	Source(s)
Ethanol	Slightly soluble	[1] [5] [2]
Ether	Insoluble	[1] [5] [2]
Glycerol	Soluble	[1] [5]
Formic Acid	Soluble	[1] [10]

Experimental Protocols

This section outlines the detailed methodologies for determining the key physical properties of sodium formate crystals.

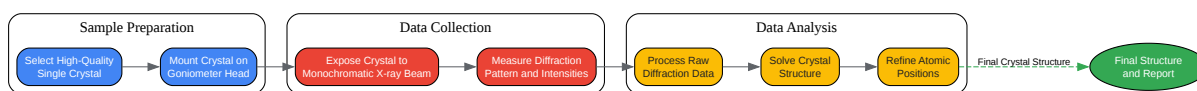
Determination of Crystal Structure by Single-Crystal X-ray Diffraction

This method provides precise information about the internal lattice of the crystals, including unit cell dimensions and bond angles.

Methodology:

- Crystal Selection and Mounting:
 - A suitable single crystal of sodium formate (typically >0.1 mm in all dimensions) with no visible imperfections is selected under a microscope.
 - The crystal is carefully mounted on a goniometer head using a cryo-loop or a glass fiber with a minimal amount of adhesive.
- Data Collection:
 - The mounted crystal is placed in an X-ray diffractometer.
 - The crystal is cooled to a low temperature (typically 100 K) to reduce thermal vibrations and radiation damage.
 - A monochromatic X-ray beam is directed at the crystal.

- The crystal is rotated, and the diffraction pattern of X-rays is recorded by a detector as a series of images.
- Data Processing and Structure Solution:
 - The collected diffraction images are processed to determine the unit cell parameters, space group, and the intensities of the reflections.
 - The crystal structure is solved using computational methods to generate an initial electron density map.
 - The atomic positions are identified from the electron density map, and the structure is refined to best fit the experimental data.



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Figure 1: Workflow for Crystal Structure Determination by XRD.

Determination of Melting Point by the Capillary Method

This method is a standard technique for determining the melting point of a crystalline solid.

Methodology:

- Sample Preparation:
 - A small amount of dry, finely powdered sodium formate crystals is placed on a watch glass.
 - The open end of a capillary tube is tapped into the powder to pack a small amount of the sample into the closed end. The sample should be tightly packed to a height of 2-3 mm.

- Measurement:
 - The packed capillary tube is placed in a melting point apparatus.
 - The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (1-2 °C per minute) for a precise measurement.
 - The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded. The range between these two temperatures is the melting point range.

Determination of Density by the Pycnometer Method

A pycnometer is a flask with a specific volume used for the precise measurement of the density of solids.

Methodology:

- Calibration of Pycnometer:
 - The empty, clean, and dry pycnometer is weighed (m_{pyc}).
 - The pycnometer is filled with a liquid of known density in which sodium formate is insoluble (e.g., a saturated solution of sodium formate or a non-polar solvent), and the total mass is measured (m_{total}). The volume of the pycnometer (V_{pyc}) is calculated.
- Measurement:
 - A known mass of sodium formate crystals (m_{sample}) is placed in the empty, dry pycnometer.
 - The pycnometer containing the sample is filled with the same liquid used for calibration. Any air bubbles are removed.
 - The total mass of the pycnometer, sample, and liquid is measured ($m_{\text{pyc_sample_liquid}}$).
- Calculation:

- The mass of the liquid in the presence of the sample is calculated.
- The volume of the liquid is determined from its known density.
- The volume of the sodium formate sample is the difference between the pycnometer volume and the volume of the liquid.
- The density of the sodium formate is then calculated by dividing the mass of the sample by its volume.

Determination of Solubility versus Temperature

This method determines the maximum amount of sodium formate that can be dissolved in a specific amount of solvent at various temperatures.

Methodology:

- Sample Preparation:
 - A series of sealed containers (e.g., flasks with stoppers) are prepared, each containing a known volume or mass of the solvent (e.g., deionized water).
- Equilibration:
 - An excess amount of sodium formate crystals is added to each container.
 - The containers are placed in temperature-controlled baths set at different temperatures.
 - The solutions are stirred or agitated for a sufficient period to ensure that equilibrium is reached (i.e., the solution is saturated).
- Analysis:
 - Once equilibrium is reached, the stirring is stopped, and the undissolved solid is allowed to settle.
 - A known volume of the clear, saturated supernatant is carefully withdrawn from each container, ensuring no solid particles are included.

- The mass of the withdrawn solution is determined.
- The solvent is evaporated from the solution, and the mass of the remaining dry sodium formate is measured.
- Calculation:
 - The solubility is calculated as the mass of dissolved sodium formate per a given mass or volume of the solvent (e.g., g/100 mL) at each temperature.
 - The data is then plotted to generate a solubility curve.

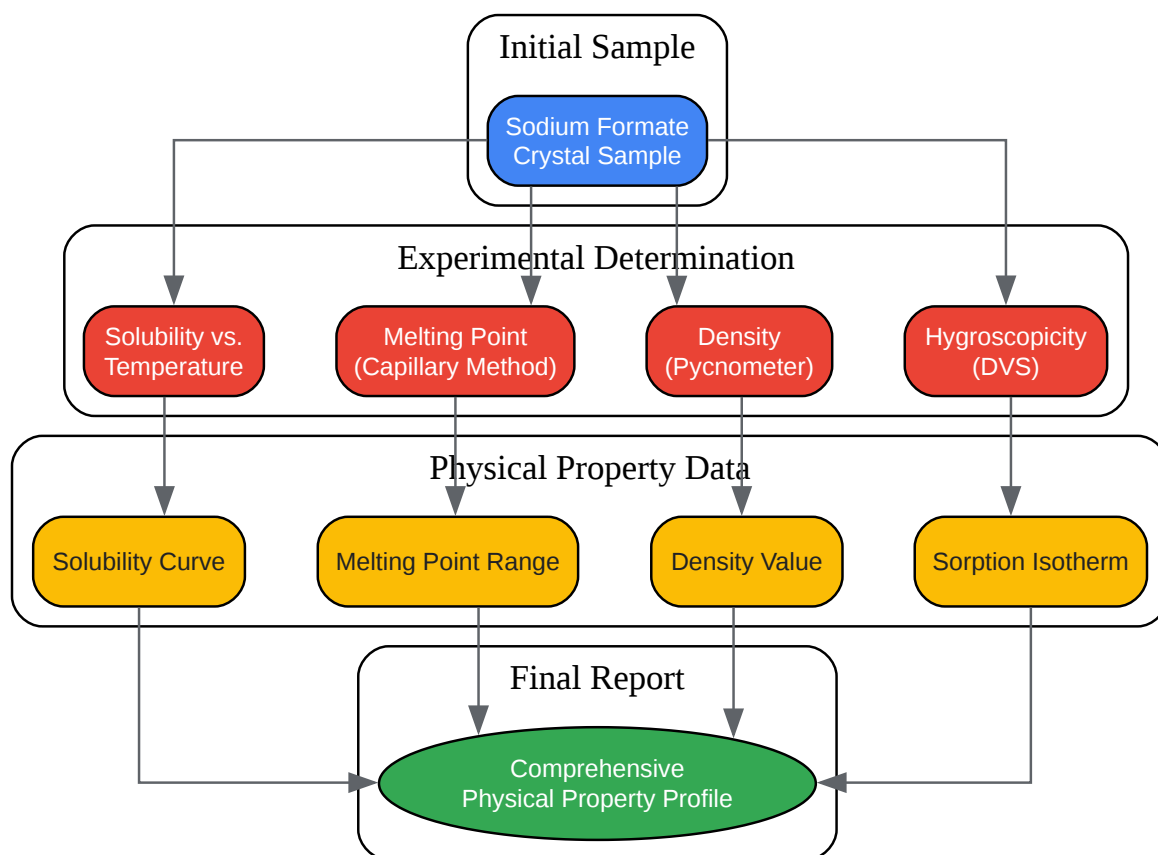
Determination of Hygroscopicity by Dynamic Vapor Sorption (DVS)

DVS measures the amount and rate of water vapor uptake by a sample at a specified temperature and relative humidity.

Methodology:

- Sample Preparation:
 - A small, accurately weighed sample of sodium formate crystals is placed in the DVS instrument.
- Measurement:
 - The sample is subjected to a controlled environment where the relative humidity is systematically varied in a stepwise manner at a constant temperature.
 - The mass of the sample is continuously monitored by a microbalance as it absorbs or desorbs water vapor.
- Analysis:
 - A sorption/desorption isotherm is generated by plotting the change in mass versus the relative humidity.

- This data reveals the hygroscopic nature of the material, including the critical humidity at which significant water uptake occurs.



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Figure 2: Workflow for Determining Physical Properties.

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